

Preparing Stock Solutions of Ro 31-9790: Application Notes and Protocols

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Compound of Interest

Compound Name: Ro 31-9790

Cat. No.: B15574629

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Introduction

Ro 31-9790 is a potent, synthetic, broad-spectrum inhibitor of matrix metalloproteinases (MMPs).^{[1][2][3]} It is a hydroxamate-based compound that plays a critical role in studying the physiological and pathological roles of MMPs, such as their involvement in tissue remodeling, inflammation, and cancer.^{[4][5]} Notably, **Ro 31-9790** is also recognized for its ability to inhibit the shedding of L-selectin from the surface of lymphocytes, making it a valuable tool in immunology and cell adhesion research.^{[1][5][6][7]} Accurate preparation of stock solutions is the first critical step for reliable and reproducible experimental outcomes. These application notes provide detailed protocols and essential data for the preparation, storage, and handling of **Ro 31-9790** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Ro 31-9790** is presented below.

Property	Value
Molecular Formula	C ₁₅ H ₂₉ N ₃ O ₄
Molecular Weight	315.41 g/mol [1][8]
CAS Number	145337-55-9[1]
Appearance	Solid, Off-white to light yellow[1]
Purity	≥98%

Solubility Data

The solubility of **Ro 31-9790** is a critical factor in the preparation of stock solutions. It is highly soluble in dimethyl sulfoxide (DMSO).

Solvent	Solubility
DMSO	50 mg/mL (158.52 mM)[1][9]

Note: For optimal dissolution in DMSO, ultrasonic agitation and warming to 70°C may be necessary. It is also recommended to use newly opened, anhydrous DMSO as hygroscopic DMSO can negatively impact solubility.[1][9]

Stock Solution Preparation Tables

The following tables provide the required mass of **Ro 31-9790** to prepare stock solutions of common concentrations.

Table 1: Preparation of **Ro 31-9790** Stock Solutions by Molarity

Desired Concentration	Volume of DMSO to add to 1 mg of Ro 31-9790	Volume of DMSO to add to 5 mg of Ro 31-9790	Volume of DMSO to add to 10 mg of Ro 31-9790
1 mM	3.1705 mL	15.8524 mL	31.7048 mL
5 mM	0.6341 mL	3.1705 mL	6.3410 mL
10 mM	0.3170 mL	1.5852 mL	3.1705 mL

Table 2: Preparation of **Ro 31-9790** Stock Solutions by Mass Concentration

Desired Concentration	Volume of DMSO to add to 1 mg of Ro 31-9790	Volume of DMSO to add to 5 mg of Ro 31-9790	Volume of DMSO to add to 10 mg of Ro 31-9790
1 mg/mL	1 mL	5 mL	10 mL
5 mg/mL	0.2 mL	1 mL	2 mL
10 mg/mL	0.1 mL	0.5 mL	1 mL

Experimental Protocol: Preparation of a 10 mM Ro 31-9790 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Ro 31-9790**.

Materials:

- **Ro 31-9790** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, amber microcentrifuge tubes or vials
- Calibrated precision balance
- Calibrated micropipettes and sterile tips

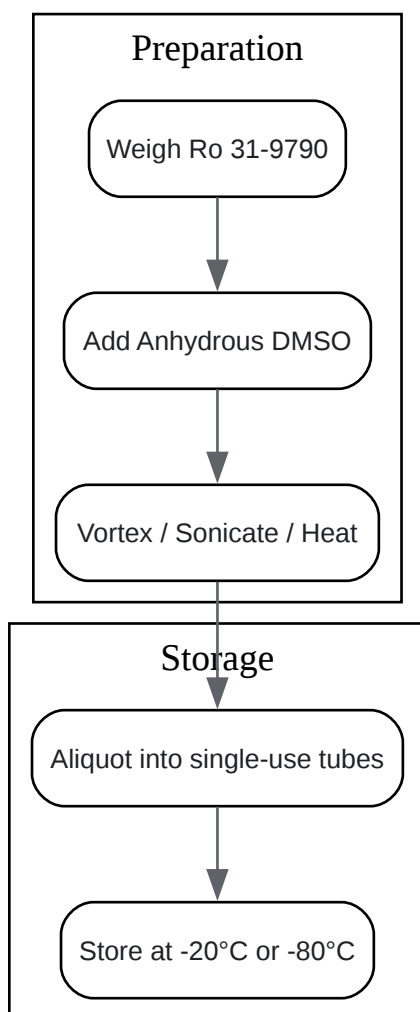
- Vortex mixer
- Water bath or heat block (optional, set to 70°C)
- Ultrasonic bath (optional)
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Pre-weighing Preparation:** Before handling the compound, ensure you are wearing appropriate PPE. Allow the vial of **Ro 31-9790** to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out the desired amount of **Ro 31-9790** solid. For example, to prepare a stock solution, weigh 1 mg of the compound into a sterile microcentrifuge tube.
- **Solvent Addition:** Based on the desired concentration (10 mM), calculate the required volume of DMSO. For 1 mg of **Ro 31-9790**, add 0.3170 mL (317.0 µL) of anhydrous DMSO to the tube.^[1]
- **Dissolution:**
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[1]
 - If necessary, warm the solution in a water bath or heat block at 70°C for short intervals, vortexing in between, until the solid is completely dissolved.^[1]
- **Aliquoting:** Once the **Ro 31-9790** is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can lead to degradation of the compound.^[1]
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] The stock solution should be protected from light and stored under a nitrogen atmosphere for optimal stability.^[1]

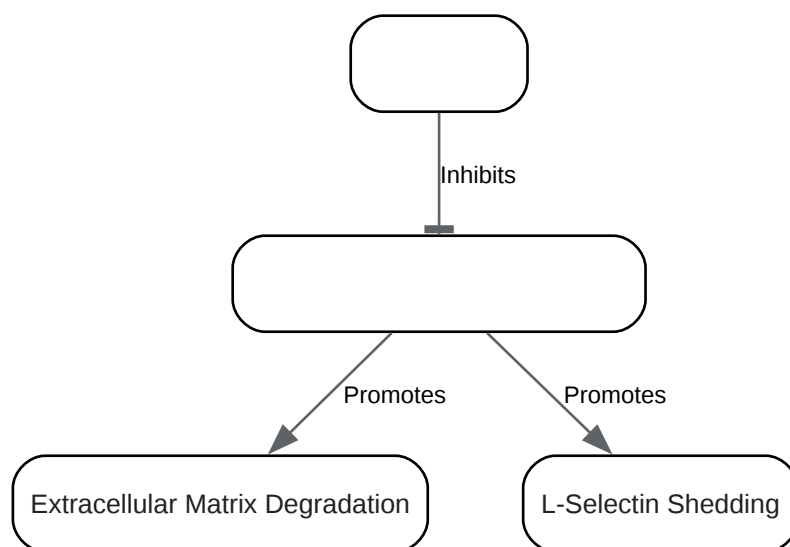
Visualization of Experimental Workflow and Mechanism of Action

To facilitate understanding, the following diagrams illustrate the experimental workflow for preparing **Ro 31-9790** stock solutions and its inhibitory effect on MMPs.



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Caption: Workflow for preparing **Ro 31-9790** stock solution.



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Caption: Inhibition of MMPs by **Ro 31-9790**.

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